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DSR-141562 solubility issues and solutions

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Compound of Interest

Compound Name: DSR-141562

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Technical Support Center: DSR-141562

Welcome to the technical support center for **DSR-141562**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during experiments with **DSR-141562**, with a particular focus on its solubility.

Frequently Asked Questions (FAQs)

Q1: What is DSR-141562 and what is its primary mechanism of action?

A1: **DSR-141562** is a novel, orally active, and selective brain-penetrant phosphodiesterase 1 (PDE1) inhibitor.[1][2] It shows preferential selectivity for the human PDE1B isoform with an IC50 of 43.9 nM, while the IC50 values for human PDE1A and PDE1C are 97.6 nM and 431.8 nM, respectively.[1] By inhibiting PDE1, **DSR-141562** prevents the degradation of cyclic guanosine monophosphate (cGMP), leading to an increase in intracellular cGMP levels.[2][3] This modulation of the cGMP signaling pathway is believed to be responsible for its therapeutic effects, particularly in the context of neurological and psychiatric disorders like schizophrenia. [2][3]

Q2: I am observing precipitation of **DSR-141562** when I dilute my DMSO stock solution into aqueous buffer or cell culture medium. What could be the cause?

A2: This is a common issue for compounds with low aqueous solubility. **DSR-141562** is hydrophobic, and when a concentrated DMSO stock is diluted into an aqueous environment, the compound can crash out of solution as it is no longer in a favorable solvent. This can be



influenced by several factors, including the final concentration of **DSR-141562**, the percentage of DMSO in the final solution, the pH and composition of the aqueous buffer, and the temperature.

Q3: What is the maximum recommended concentration of DMSO for in vitro cell-based assays?

A3: Generally, for most cell-based assays, the final concentration of DMSO should be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity or other off-target effects. However, the tolerance to DMSO can be cell-line dependent, and it is advisable to run a vehicle control (media with the same final concentration of DMSO) to assess its impact on your specific experimental system.

Q4: Can I heat or sonicate my **DSR-141562** solution to aid dissolution?

A4: Yes, for initial solubilization in an organic solvent like DMSO, warming the solution (e.g., to 37°C or up to 60°C) and using an ultrasonic bath can help dissolve **DSR-141562**.[4][5] However, be cautious with heating, as prolonged exposure to high temperatures could potentially degrade the compound. For aqueous solutions, gentle warming may also help, but it might not prevent precipitation upon cooling.

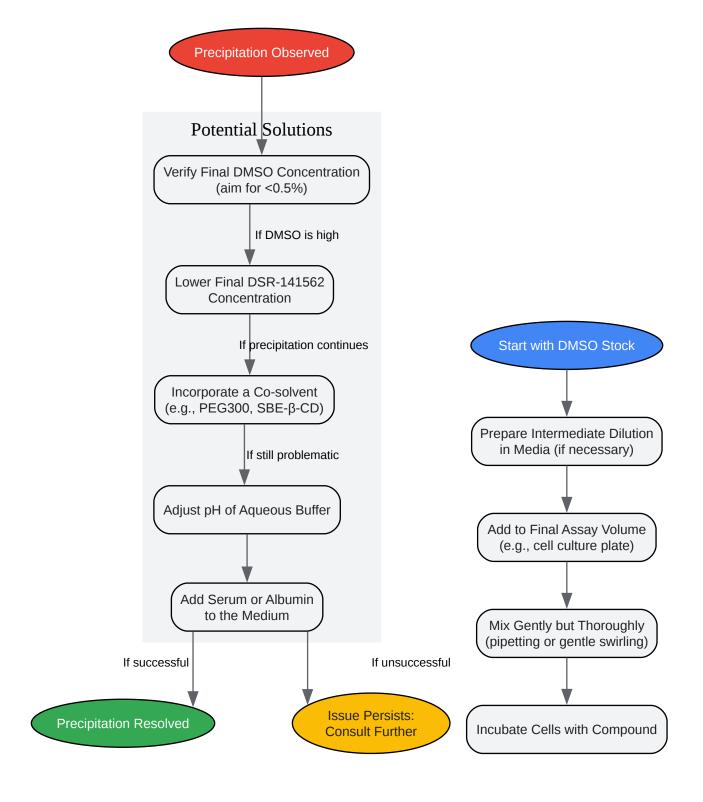
Troubleshooting Guide: Solubility Issues

This guide provides a systematic approach to troubleshooting and resolving solubility problems with **DSR-141562** in your experiments.

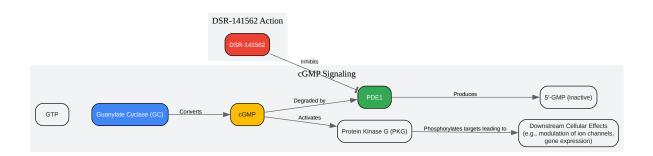
Problem: DSR-141562 precipitates out of solution upon dilution of the DMSO stock in aqueous media.

Solution Workflow:









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